

What are the physical properties of Benzyloxyacetaldehyde diethyl acetal?

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Benzyloxyacetaldehyde diethyl acetal*

Cat. No.: *B3025392*

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An In-Depth Technical Guide to the Physical Properties of **Benzyloxyacetaldehyde Diethyl Acetal**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyloxyacetaldehyde diethyl acetal is a key organic compound utilized in a variety of synthetic pathways, particularly in the development of novel pharmaceutical agents and complex molecular architectures. Its unique structural features, combining a benzyloxy group with a diethyl acetal, render it a versatile building block. A thorough understanding of its physical properties is paramount for its effective handling, application in reactions, and for the purification of resulting products. This guide provides a comprehensive overview of the core physical characteristics of **Benzyloxyacetaldehyde diethyl acetal**, offering insights into the practical implications of these properties for laboratory and process chemistry.

Molecular Structure and Identity

The foundational step in understanding the physicochemical behavior of a compound is to analyze its molecular structure. **Benzyloxyacetaldehyde diethyl acetal**, with the IUPAC name [(2,2-diethoxyethoxy)methyl]benzene, possesses a combination of aromatic and aliphatic ether functionalities, as well as an acetal group. This structure dictates its reactivity, solubility, and other physical attributes.

Caption: Molecular Structure of **Benzyloxyacetaldehyde Diethyl Acetal**

Summary of Physical Properties

The following table summarizes the key physical properties of **Benzyloxyacetaldehyde diethyl acetal**, compiled from various authoritative sources. These values are critical for experimental design, including reaction setup, solvent selection, and purification methods.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₂₀ O ₃	[1][2][3][4]
Molecular Weight	224.30 g/mol	[1][2]
Appearance	Clear colorless liquid	[2][5]
Boiling Point	99-100 °C at 0.6 mmHg	[2][6]
Density	0.987 g/mL at 25 °C	[2][6]
Refractive Index (n _{20/D})	1.4770-1.4810	[2][5][6]
Flash Point	79 °C (174.2 °F) - closed cup	[2]
Solubility	Information not widely available, but expected to be soluble in common organic solvents.	
CAS Number	42783-78-8	[1][2][3][4][5][7]

Detailed Analysis of Physical Properties

Boiling Point: A Critical Parameter for Purification

The boiling point of **Benzyloxyacetaldehyde diethyl acetal** is reported as 99-100 °C at a reduced pressure of 0.6 mmHg.[2][6] This property is of utmost importance for purification by distillation. The specification of the boiling point at a reduced pressure indicates that the compound is likely susceptible to decomposition at its atmospheric boiling point. High temperatures can lead to the elimination of ethanol or other degradation pathways. Therefore, vacuum distillation is the required method for obtaining high-purity material. The relatively high

boiling point, even under vacuum, is a consequence of its molecular weight and the presence of polar ether linkages which contribute to intermolecular dipole-dipole interactions.

Density and its Implications

With a density of 0.987 g/mL at 25 °C, **Benzyloxyacetaldehyde diethyl acetal** is slightly less dense than water.[2][6] This information is crucial for liquid-liquid extractions. In a biphasic system with water, it will form the upper layer, facilitating its separation from aqueous washes. This property is also essential for calculating molar quantities from a given volume of the substance.

Refractive Index: A Quick Purity Check

The refractive index, measured at 1.478 (at 20°C using the D-line of a sodium lamp), is a sensitive measure of the purity of a liquid sample.[6] For researchers synthesizing or using this compound, a quick measurement of the refractive index can provide an immediate indication of whether the material is pure or contains impurities, such as starting materials or solvents. Any significant deviation from the reported range of 1.4770-1.4810 could suggest contamination.[2][5]

Flash Point and Safety Considerations

The flash point of **Benzyloxyacetaldehyde diethyl acetal** is 79 °C (174.2 °F) in a closed cup test.[2] This classifies it as a combustible liquid. While not highly flammable, it will ignite with a source of ignition at or above this temperature. Therefore, it is essential to handle this compound in a well-ventilated area, away from open flames and sparks. Standard laboratory safety protocols, including the use of a fume hood and appropriate personal protective equipment (PPE), should be strictly followed.

Experimental Protocols: Not Explicitly Detailed but Inferred

While the provided search results do not contain detailed step-by-step experimental protocols for determining these physical properties, standard methodologies are implied:

- **Boiling Point Determination:** The boiling point at reduced pressure would be determined using a vacuum distillation apparatus. The temperature at which the liquid and vapor phases

are in equilibrium at a specific pressure (0.6 mmHg) is recorded.

- **Density Measurement:** This is typically measured using a pycnometer or a digital density meter at a controlled temperature (25 °C).
- **Refractive Index Measurement:** A refractometer, calibrated and maintained at 20 °C, would be used to measure the refractive index at the sodium D-line.
- **Flash Point Determination:** A closed-cup flash point tester would be used, where the liquid is heated in a closed vessel, and a small flame is periodically introduced to the vapor space to determine the lowest temperature at which the vapors ignite.

Chemical Identification and Data

For unambiguous identification and data retrieval, the following identifiers are crucial:

- CAS Number: 42783-78-8[1][2][3][4][5][7]
- Molecular Formula: C₁₃H₂₀O₃[1][2][3][4]
- InChI Key: VTYTZCJKJNWMGA-UHFFFAOYSA-N[1][2][3][6]
- SMILES: CCOC(COCc1ccccc1)OCC[1][2][3][6]

Conclusion

The physical properties of **Benzyloxyacetaldehyde diethyl acetal** define its behavior in a laboratory and industrial setting. Its high boiling point under vacuum necessitates specific purification techniques, while its density and refractive index serve as useful parameters for handling and quality control. A clear understanding of its combustible nature, as indicated by its flash point, is critical for ensuring safe laboratory practice. This technical guide provides researchers, scientists, and drug development professionals with the essential physical data and practical insights required to effectively and safely utilize this versatile chemical intermediate.

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- To cite this document: BenchChem. [What are the physical properties of Benzyloxyacetaldehyde diethyl acetal?]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025392#what-are-the-physical-properties-of-benzyloxyacetaldehyde-diethyl-acetal]

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